

# Application Notes and Protocols for EMD 534085 in Mouse Models

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These application notes provide a comprehensive overview of the use of EMD 534085, a potent and selective inhibitor of the mitotic kinesin Eg5 (KIF11), in preclinical mouse models of cancer. The provided protocols are based on available data and established methodologies for in vivo xenograft studies.

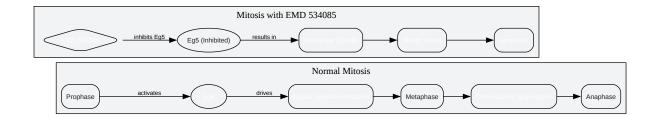
### Introduction

EMD 534085 is a small molecule inhibitor that targets Eg5, a motor protein essential for the formation of the bipolar mitotic spindle during cell division. By inhibiting Eg5, EMD 534085 induces mitotic arrest, leading to apoptosis in proliferating cancer cells. Preclinical studies have demonstrated its antitumor activity in various cancer models, making it a compound of interest for cancer research and drug development.

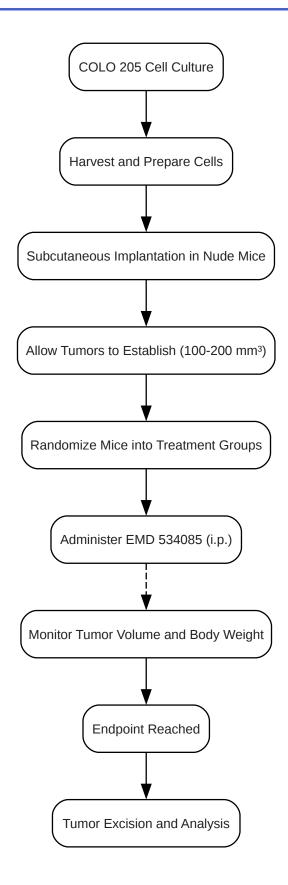
## **Mechanism of Action: Eg5 Inhibition**

EMD 534085 allosterically binds to Eg5, preventing its interaction with microtubules. This inhibition disrupts the outward push required for centrosome separation, resulting in the formation of a monopolar spindle. Cells are unable to progress through mitosis and ultimately undergo apoptosis.









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